

# Personal protective equipment for handling Sodium tetraborate pentahydrate

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## Compound of Interest

Compound Name: Sodium tetraborate pentahydrate

Cat. No.: B1171922

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## Essential Safety and Handling Guide for Sodium Tetraborate Pentahydrate

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical, direct guidance for the safe handling, use, and disposal of **Sodium Tetraborate Pentahydrate** (also known as Borax Pentahydrate) in a research and development setting. Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance.

## Personal Protective Equipment (PPE) and Hazard Mitigation

**Sodium tetraborate pentahydrate** is a white, crystalline solid that can cause serious eye irritation and may damage fertility or the unborn child.<sup>[1][2]</sup> Proper use of personal protective equipment is the first line of defense against exposure.

Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN 166 (EU) or NIOSH (US).[2][3]	To prevent eye contact which can cause serious irritation.[1][4]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile) and protective clothing to prevent skin exposure.[3][5]	To avoid mild skin irritation and prevent absorption through the skin.[1]
Respiratory Protection	A NIOSH/MSHA approved respirator should be used if airborne concentrations are expected to exceed exposure limits or if irritation is experienced.[3][5][6]	To protect against respiratory tract irritation from dust inhalation.[7]

## Occupational Exposure Limits

Personnel should be aware of the established occupational exposure limits for sodium tetraborate compounds. Engineering controls and work practices should be implemented to maintain airborne concentrations below these levels.

Regulatory Body	Exposure Limit (Time-Weighted Average)
OSHA (PEL)	10 mg/m <sup>3</sup> (total dust)[8]
Cal OSHA (PEL)	5 mg/m <sup>3</sup> [8]
ACGIH (TLV)	2 mg/m <sup>3</sup> (anhydrous and decahydrate salts)[6]
NIOSH (REL)	1 mg/m <sup>3</sup> (anhydrous and decahydrate salts)[6]

## Step-by-Step Operational Plan for Safe Handling

This section outlines the procedural workflow for handling **Sodium Tetraborate Pentahydrate** from receipt to disposal.

### 3.1. Receiving and Storage

- **Inspect Container:** Upon receipt, visually inspect the container for any damage or leaks.
- **Label Verification:** Ensure the container is clearly labeled as "**Sodium Tetraborate Pentahydrate**" and that hazard pictograms are present.
- **Secure Storage:** Store the container in a cool, dry, and well-ventilated area.<sup>[3][7]</sup> Keep the container tightly closed to prevent moisture absorption and caking.<sup>[1][8]</sup> The storage area should be locked.<sup>[3]</sup>
- **Incompatible Materials:** Store away from incompatible materials such as strong reducing agents and alkali metals.<sup>[6]</sup>

### 3.2. Handling and Use

- **Designated Area:** All handling of **Sodium Tetraborate Pentahydrate** should occur in a designated area equipped with an eyewash station and a safety shower.<sup>[5][7]</sup>
- **Ventilation:** Use the material in a well-ventilated area or under a chemical fume hood to minimize dust generation and inhalation.<sup>[3][6][7]</sup>
- **Donning PPE:** Before handling, put on all required personal protective equipment as specified in Section 1.
- **Dispensing:** When weighing or transferring the powder, do so carefully to avoid creating dust. Use non-sparking tools.<sup>[2][3]</sup>
- **Hygiene:** After handling, wash hands and any exposed skin thoroughly with soap and water.<sup>[1][5]</sup> Do not eat, drink, or smoke in the handling area.<sup>[9]</sup>
- **Contaminated Clothing:** Remove and wash contaminated clothing before reuse.<sup>[1]</sup>

### 3.3. Accidental Spills

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.

- Containment: Prevent the spill from entering drains or water bodies.[4][7]
- Clean-up: For dry spills, carefully sweep or vacuum the material and place it into a suitable, closed container for disposal.[7][8] Avoid actions that generate dust.
- Decontamination: Clean the spill area thoroughly with water to remove any residual contamination.[7]

### 3.4. First Aid Procedures

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [2][7] Remove contact lenses if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing. [7] If skin irritation occurs, get medical attention. [1]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2][7] Get medical attention if necessary.[7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[2][7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[2][6]

## Disposal Plan

- Waste Characterization: While **Sodium Tetraborate Pentahydrate** is not typically classified as a hazardous waste under RCRA, users must consult federal, state, and local regulations

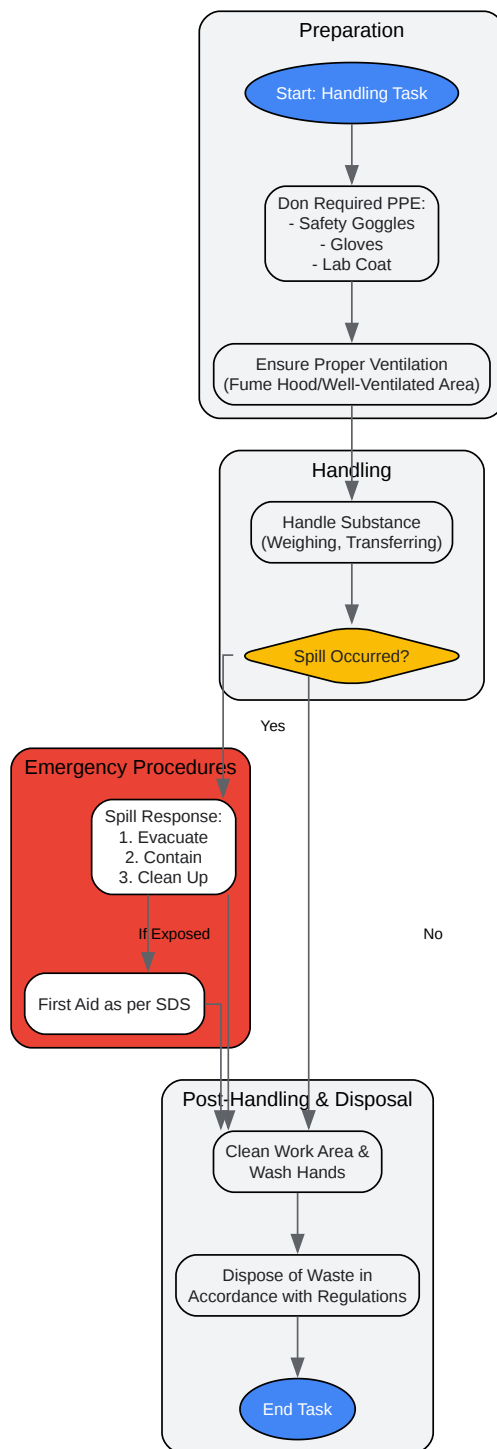
to ensure complete and accurate classification, as use and contamination may alter the waste characteristics.[5][7][8]

- Container Disposal: Keep the chemical in suitable and closed containers for disposal.[2]
- Disposal Method: Dispose of the contents and container in accordance with all applicable local, state, and federal regulations.[1][5] This may involve an approved waste disposal plant. Do not release into the environment.[6][10]

## Procedural Flow Diagram

The following diagram illustrates the key decision points and safety procedures for handling **Sodium Tetraborate Pentahydrate**.

## Safe Handling Workflow for Sodium Tetraborate Pentahydrate

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Sodium tetraborate pentahydrate**.

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